

# GDC-0927 Racemate in DMSO: A Technical Support Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GDC-0927 Racemate

Cat. No.: B10800784

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This guide provides researchers, scientists, and drug development professionals with comprehensive technical information regarding the solubility and stability of **GDC-0927 racemate** when using Dimethyl Sulfoxide (DMSO) as a solvent. It includes troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure the successful use of this compound in your research.

## Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **GDC-0927 racemate** in DMSO?

A1: The maximum reported solubility of GDC-0927 in DMSO is 83.33 mg/mL, which is equivalent to a concentration of 180.56 mM.<sup>[1][2]</sup> It is important to note that achieving this concentration may require sonication.

Q2: I'm having trouble dissolving **GDC-0927 racemate** in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving the compound, we recommend the following troubleshooting steps:

- **Use Fresh DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly impact the solubility of GDC-0927.<sup>[2]</sup> Always use newly opened or properly stored anhydrous DMSO.

- **Apply Sonication:** As recommended by suppliers, using an ultrasonic bath can aid in the dissolution of GDC-0927 in DMSO.[\[1\]](#)[\[2\]](#)
- **Gentle Warming:** Gentle warming of the solution (e.g., to 37°C) can also help increase solubility. However, be cautious and avoid excessive heat, which could potentially degrade the compound.

Q3: How should I store my stock solution of **GDC-0927 racemate** in DMSO?

A3: For optimal stability, stock solutions of GDC-0927 in DMSO should be aliquoted and stored at low temperatures.[\[2\]](#) Repeated freeze-thaw cycles should be avoided as they can lead to product inactivation. Recommended storage conditions are provided in the stability data table below.

Q4: Is GDC-0927 a selective estrogen receptor degrader (SERD)?

A4: Yes, GDC-0927 is a potent, non-steroidal, orally bioavailable selective estrogen receptor (ER) antagonist and degrader (SERD).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It functions by binding to the estrogen receptor, inducing a conformational change that leads to the receptor's degradation, thereby inhibiting ER-mediated signaling.[\[5\]](#)

## Data Summary

### Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Special Conditions
DMSO	83.33	180.56	Sonication is recommended; use of fresh, non-hygroscopic DMSO is crucial. <a href="#">[1]</a> <a href="#">[2]</a>

### Stability and Storage Data

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In DMSO	-80°C	1-2 years
In DMSO	-20°C	1 year

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions before storage.<sup>[2]</sup>

## Experimental Protocols

### Protocol for Preparing a GDC-0927 Racemate Stock Solution in DMSO

Materials:

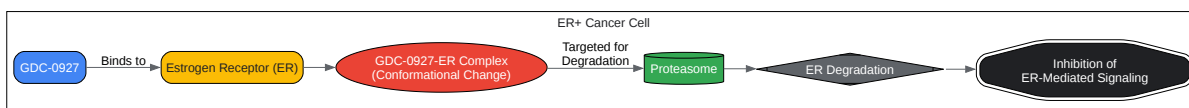
- **GDC-0927 racemate** powder
- Anhydrous (dry) DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (water bath)

Procedure:

- **Weigh the Compound:** Accurately weigh the desired amount of **GDC-0927 racemate** powder in a sterile tube.
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 2.1668 mL of DMSO to 1 mg of **GDC-0927 racemate**.
- **Initial Mixing:** Vortex the solution for 30-60 seconds to facilitate initial dissolution.

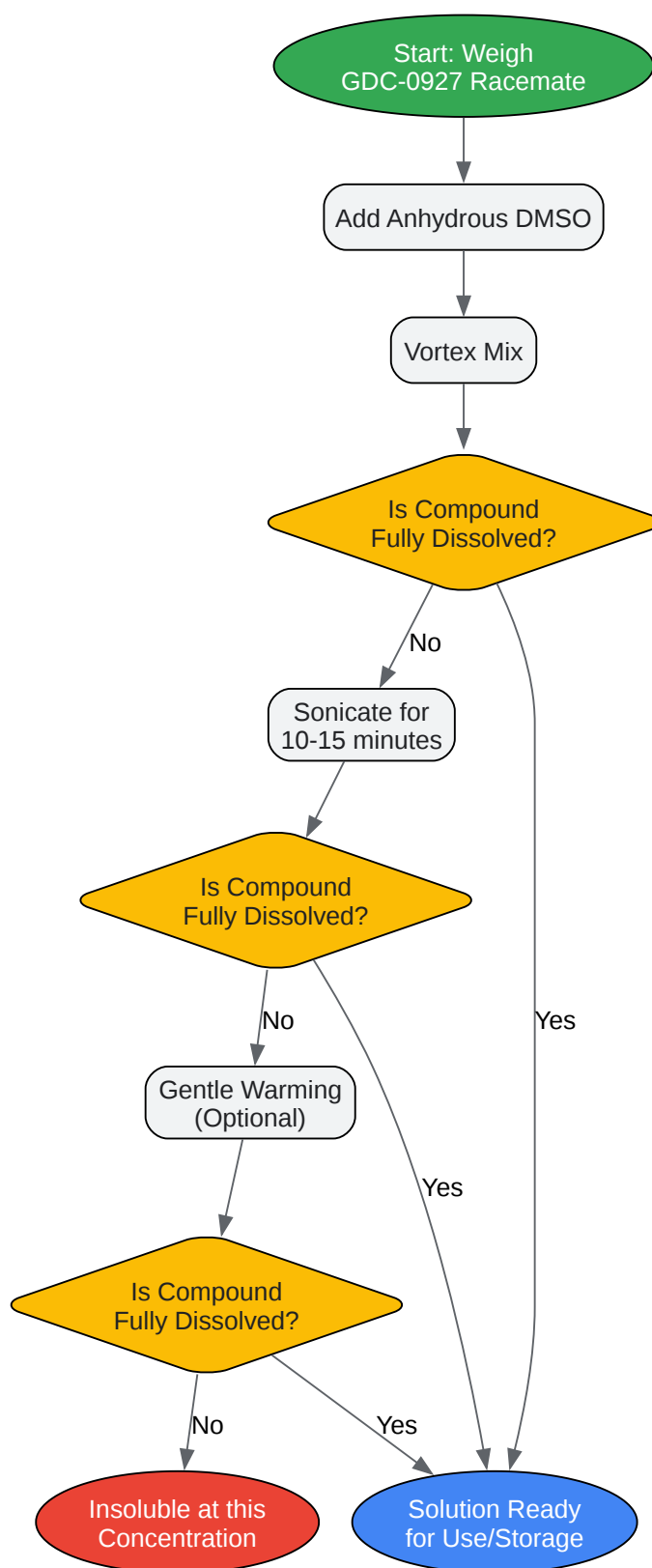
- Sonication: Place the tube in a sonicator bath and sonicate for 10-15 minutes, or until the solution is clear and all solid has dissolved.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes. Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use, as per the stability guidelines.

## Visualized Workflows and Pathways



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Caption: Mechanism of action for GDC-0927 as a Selective Estrogen Receptor Degradator (SERD).



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Caption: Experimental workflow for dissolving **GDC-0927 racemate** in DMSO.

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Address: 3281 E Guasti Rd

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